

analytical methods for 4-Chloro-3-(dimethylamino)benzoic acid characterization

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Compound of Interest

Compound Name: 4-Chloro-3-(dimethylamino)benzoic acid

CAS No.: 57489-56-2

Cat. No.: B13210983

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Executive Summary & Chemical Context

Compound: **4-Chloro-3-(dimethylamino)benzoic acid** CAS: 57489-56-2 Formula: C

H

CINO

MW: 199.63 g/mol [\[1\]](#)[\[2\]](#)

This guide details the analytical lifecycle for **4-Chloro-3-(dimethylamino)benzoic acid**, a critical intermediate often used in the synthesis of kinase inhibitors and other small-molecule therapeutics. The presence of both an electron-withdrawing chlorine and a bulky, electron-donating dimethylamino group creates a unique "push-pull" electronic system that complicates standard chromatographic retention and spectral interpretation.

Critical Quality Attributes (CQAs):

- Identity: Confirmation of the 3,4-substitution pattern (regiochemistry) and the dimethylamino moiety.
- Purity: Quantitation of potential de-methylated impurities (primary/secondary amines) and regioisomers.
- Solid State: Polymorph stability for formulation.

Physicochemical Profiling

Before method development, understanding the ionization state is paramount.

Property	Value (Predicted/Experimental)	Analytical Implication
pKa (Acid)	~3.8 - 4.0	Carboxylic acid ionization.
pKa (Base)	~2.5 - 3.0	Protonation of the dimethylamino group.
LogP	~2.3	Moderately lipophilic; suitable for Reversed-Phase LC.
Solubility	High: DMSO, MeOH, THF Low: Water (neutral pH)	Diluent selection: Use MeOH or Water/ACN (50:50). [3]
UV Max	~260 nm, ~305 nm	Dual-wavelength monitoring recommended.

Identification Protocols (The "Fingerprint")[\[2\]](#)

A. Nuclear Magnetic Resonance (NMR)

Objective: Confirm structure and rule out regioisomers. Solvent: DMSO-d

(prevents exchange of carboxylic proton).

Expected

NMR Shifts:

- Carboxylic Acid (-COOH): Broad singlet at 12.5–13.0 ppm.
- Aromatic Region (3H):
 - H-2 (Ortho to COOH/NMe₂): Doublet (small coupling, J~2Hz) at ~7.6 ppm.
 - H-6 (Ortho to COOH): Doublet of doublets (J~8Hz, 2Hz) at ~7.5 ppm.
 - H-5 (Meta to COOH, Ortho to Cl): Doublet (J~8Hz) at ~7.4 ppm.
 - Note: The Cl at position 4 shields H-5 relative to H-6.
- Dimethylamino (-N(CH₃)₂): Sharp singlet (6H) at ~2.8 ppm.

B. Mass Spectrometry (LC-MS)

Objective: Confirm MW and Chlorine isotope pattern. Mode: ESI Positive (M+H) and Negative (M-H).[3]

- Parent Ion (ESI+): m/z 200.05 (observed).[3]
- Isotope Pattern: The Cl/Cl ratio must be 3:1.[3] You should see peaks at 200.05 (100%) and 202.05 (33%).[3]
- Fragmentation (MS/MS):
 - Loss of -OH or -COOH (m/z 183 or 155).
 - Loss of methyl groups from amine.

Purity & Assay: HPLC Method Development

Challenge: The dimethylamino group can cause severe peak tailing on standard silica columns due to interaction with residual silanols. Solution: Use a "Base-Deactivated" column or high-strength silica (HSS) with an acidic mobile phase to keep the amine fully protonated and the silanols suppressed.

Protocol: RP-HPLC with UV Detection

Chromatographic Conditions:

Parameter	Setting	Rationale
Column	Agilent ZORBAX Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or Waters XSelect CSH C18	End-capped to reduce silanol interactions with the amine.
Mobile Phase A	0.1% Formic Acid in Water	Low pH (~2.7) ensures amine is protonated (cationic) and improves peak shape. [3]
Mobile Phase B	Acetonitrile (HPLC Grade)	Strong eluent.
Flow Rate	1.0 mL/min	Standard backpressure balance.
Column Temp	30°C	Improves mass transfer kinetics.
Detection	UV @ 254 nm (Ref 360)	Aromatic ring absorption.
Injection	5-10 µL	Avoid overload.

Gradient Profile:

- 0.0 min: 95% A / 5% B (Equilibration)
- 15.0 min: 10% A / 90% B (Linear Ramp)[\[3\]](#)
- 17.0 min: 10% A / 90% B (Wash)[\[3\]](#)
- 17.1 min: 95% A / 5% B (Re-equilibration)

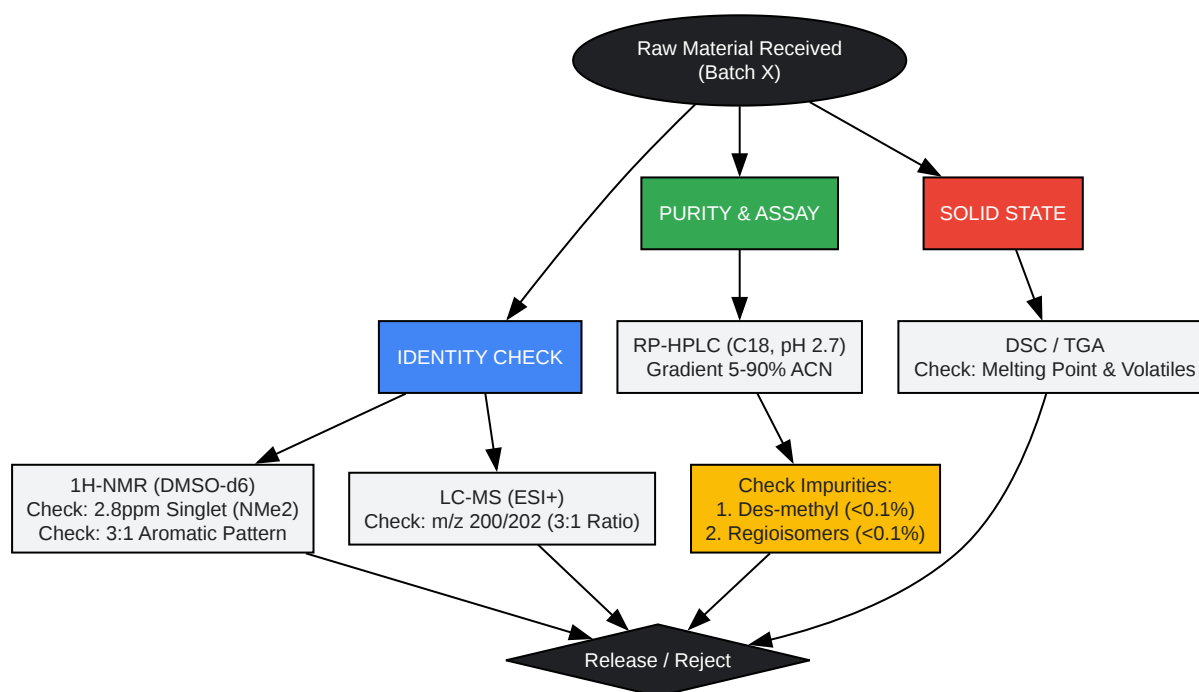
- 22.0 min: Stop

Impurity Profiling Logic:

- Starting Material (3-amino-4-chlorobenzoic acid): Elutes earlier (more polar, lacks methyls).
- Intermediate (3-methylamino-4-chlorobenzoic acid): Elutes between starting material and product.
- Regioisomers: Likely elute close to the main peak; requires resolution check (>1.5).

Analytical Workflow Visualization

The following diagram illustrates the decision tree for characterizing a new batch of material.



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Caption: Integrated Analytical Workflow for **4-Chloro-3-(dimethylamino)benzoic acid** Release Testing.

Solid State Characterization

For drug development, the physical form is as important as chemical purity.

- X-Ray Powder Diffraction (XRPD): Essential to determine if the material is amorphous or crystalline. Crystalline forms are preferred for stability.
- Thermal Analysis (DSC):
 - Expect a sharp endotherm (melting) >150°C (exact value depends on polymorph).[3]
 - Caution: If an exotherm follows immediately, it may indicate decomposition (decarboxylation).

References & Validation Sources

- Compound Registry: CAS Common Chemistry.[4] **4-Chloro-3-(dimethylamino)benzoic acid** (CAS 57489-56-2).[1][2] Available at: [\[Link\]](#)[3][4]
- HPLC Method Principles: Snyder, L. R., Kirkland, J. J., & Glajch, J. L. Practical HPLC Method Development. Wiley-Interscience. (Standard text for C18/Amine separation logic).
- Spectral Data Comparison: NIST Chemistry WebBook. Benzoic acid, 4-(dimethylamino)- (Analogous spectral data). Available at: [\[Link\]](#)[3]
- Synthesis & Impurities: PubChem Compound Summary. **4-Chloro-3-(dimethylamino)benzoic acid**. Available at: [\[Link\]](#)[3]

Disclaimer: This protocol is designed for research and development purposes. All methods must be validated per ICH Q2(R1) guidelines before use in GMP environments.

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Sources

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- [2. chemscene.com \[chemscene.com\]](#)
- [3. CN105758984A - Method using derivatization HPLC-DAD method to determine small-molecule halogenated carboxylic acid in medicine - Google Patents \[patents.google.com\]](#)
- [4. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
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